

Technical Support Center: Purification of Dichloromethane-d2 (CD₂Cl₂)

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Compound of Interest

Compound Name: Dichloromethane-d2

Cat. No.: B032916

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This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting and frequently asked questions (FAQs) regarding the purification of **dichloromethane-d2** (CD₂Cl₂). Proper purification is critical for applications sensitive to impurities, such as NMR spectroscopy and trace analysis.

Frequently Asked Questions (FAQs)

Q1: What are the most common impurities in commercial **dichloromethane-d2**?

A1: Commercial **dichloromethane-d2** can contain several impurities that may interfere with sensitive experiments. The most common are:

- Water: Dichloromethane is hygroscopic and will absorb atmospheric moisture.[1][2]
- Acidic Impurities (DCI or HCl): Decomposition of dichloromethane, often initiated by light, can produce trace amounts of deuterium chloride (DCI) or hydrogen chloride (HCl).[3]
- Stabilizers: Manufacturers add stabilizers to prolong shelf life. Common stabilizers include amylene (2-methyl-2-butene), cyclohexane, or ethanol.[4]

Q2: How can I identify impurities in my **dichloromethane-d2** using ¹H NMR?

A2: You can identify common impurities by their characteristic chemical shifts in the ¹H NMR spectrum. The residual proton signal of CHDCl₂ in CD₂Cl₂ typically appears as a triplet at 5.32 ppm.[5] Other common impurity signals are listed in the table below.

Impurity	¹ H NMR Chemical Shift (ppm) in CD ₂ Cl ₂	Multiplicity
Water (H ₂ O)	1.56	s
Acetone	2.17	s
Benzene	7.37	s
Chloroform	7.27	s
Diethyl ether	3.57 (q), 1.22 (t)	q, t
Ethanol	3.72 (q), 1.24 (t)	q, t
Hexane	1.29 (br s), 0.89 (t)	br s, t
Methanol	3.49	s
Toluene	7.28-7.17 (m), 2.36 (s)	m, s
Cyclohexane	1.43	s

Source: Adapted from Gottlieb, H. E.; Kotlyar, V.; Nudelman, A. J. Org. Chem. 1997, 62 (21), 7512–7515 and Fulmer, G. R. et al. Organometallics 2010, 29 (9), 2176–2179.[\[2\]](#)

Q3: My compound is acid-sensitive. How can I be sure my CD₂Cl₂ is not acidic?

A3: Chlorinated solvents like CD₂Cl₂ can develop acidity over time.[\[3\]](#) To check for acidity, you can shake a small volume of the solvent with deionized water and measure the pH of the aqueous layer. For sensitive applications, it is recommended to purify the solvent to remove any trace acidity before use. Passing the solvent through a plug of basic alumina is a quick and effective method.[\[3\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpected peaks in ^1H NMR spectrum.	Presence of solvent impurities (e.g., water, acetone, grease).	Identify the impurities by their chemical shifts (see FAQ Q2). Purify the CD_2Cl_2 using the appropriate protocol.
Broadening of NMR signals for labile protons (e.g., -OH, -NH).	Presence of acidic impurities (DCI/HCl) catalyzing exchange.	Neutralize and dry the solvent by passing it through a column of basic alumina. (See Protocol 2).
Reaction failure or unexpected side products.	Water or other reactive impurities in the solvent.	Dry the CD_2Cl_2 thoroughly using an appropriate drying agent. (See Protocol 1 and Table 1).
Inconsistent reaction yields.	Variable purity of the CD_2Cl_2 batch.	Standardize your purification protocol for each new bottle of solvent.

Quantitative Data on Purification Methods

Table 1: Efficiency of Common Drying Agents for Dichloromethane

This table summarizes the effectiveness of various drying agents in removing water from dichloromethane. The data is based on Karl Fischer titration and is applicable to **dichloromethane-d2** due to their similar chemical properties.[\[1\]](#)[\[2\]](#)

Drying Agent	Method	Time	Final Water Content (ppm)
Calcium Hydride (CaH ₂)	Reflux	1 hour	~13
3Å Molecular Sieves	Storage	24 hours	< 5
Activated Silica Gel	Column Filtration	Single Pass	< 10
Activated Neutral Alumina	Column Filtration	Single Pass	< 10
Anhydrous Calcium Chloride (CaCl ₂)	Storage	24 hours	~50-100
Anhydrous Sodium Sulfate (Na ₂ SO ₄)	Storage	24 hours	~100-150

Data adapted from J. Org. Chem. 2010, 75, 8351-8354.[\[1\]](#)[\[2\]](#)

Detailed Experimental Protocols

Protocol 1: General Purification of Dichloromethane-d₂ for Removal of Water and Stabilizers

This protocol involves washing and distillation, suitable for obtaining highly pure CD₂Cl₂.

Methodology:

- Initial Wash: In a separatory funnel, wash the CD₂Cl₂ with an equal volume of 5% aqueous sodium carbonate solution to remove acidic impurities. Shake vigorously, venting frequently. Separate the organic layer.
- Water Wash: Wash the organic layer with deionized water (2 x 1 volume) to remove the sodium carbonate.
- Pre-drying: Dry the CD₂Cl₂ over anhydrous calcium chloride for at least 2 hours.

- Final Drying and Distillation: Decant the pre-dried solvent into a distillation flask containing fresh calcium hydride. Reflux for at least 1 hour under an inert atmosphere (e.g., nitrogen or argon).
- Distillation: Distill the CD_2Cl_2 directly into a clean, dry, and inert-atmosphere-flushed storage vessel containing activated 3Å molecular sieves.
- Storage: Store the purified solvent in a tightly sealed amber glass bottle under an inert atmosphere and away from light.

Protocol 2: Rapid Purification for Removal of Acidic Impurities and Water

This method is ideal for quickly preparing CD_2Cl_2 for immediate use in acid-sensitive applications.

Methodology:

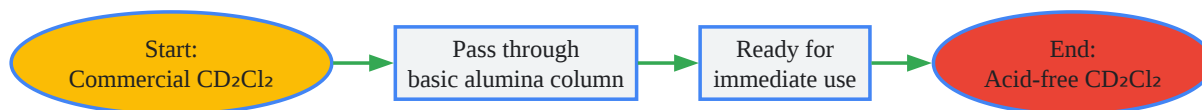
- Prepare Alumina Column: Take a glass column and plug the bottom with glass wool. Add a layer of sand (approx. 1 cm). Dry pack the column with basic alumina (activated, Brockmann I, standard grade, ~150 mesh). The amount of alumina will depend on the volume of solvent to be purified (a 10-15 cm column height is usually sufficient for 50-100 mL of solvent).
- Elution: Pass the **dichloromethane-d2** through the alumina column directly into a clean, dry flask. The first small fraction can be discarded.
- Storage: For immediate use, this solvent is sufficiently pure. For short-term storage, add activated 3Å molecular sieves and keep under an inert atmosphere.

Visualized Workflows



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Caption: General purification workflow for CD₂Cl₂.



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Caption: Rapid purification workflow for acid-sensitive applications.

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References

- 1. rubingroup.org [rubingroup.org]
- 2. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 3. (PDF) Drying of Organic Solvents: Quantitative Evaluation of the Efficiency of Several Desiccants (2010) | D. Bradley G. Williams | 771 Citations [scispace.com]
- 4. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 5. kgroup.du.edu [kgroup.du.edu]
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